Structure Elucidation of 2-Bromo-6-(cyclopentyloxy)pyrazine: A Comprehensive Analytical Framework

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Compound of Interest

Compound Name:	*2-Bromo-6-(cyclopentyloxy)pyrazine*
Cat. No.:	*B13927431*

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Executive Summary

The functionalization of the pyrazine scaffold is a cornerstone of modern medicinal chemistry, heavily utilized in the development of kinase inhibitors and GPCR modulators. **2-Bromo-6-(cyclopentyloxy)pyrazine** (CAS: 873050-53-4) serves as a highly versatile synthetic intermediate. The bromine atom at C-2 provides an optimal handle for palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig), while the cyclopentyloxy group at C-6 introduces tunable lipophilicity and steric bulk necessary for binding pocket occupation.

This whitepaper provides an in-depth, self-validating analytical guide to the structure elucidation of **2-bromo-6-(cyclopentyloxy)pyrazine**. By synergizing High-Resolution Mass Spectrometry (HRMS), 1D/2D Nuclear Magnetic Resonance (NMR) spectroscopy, and Fourier-Transform Infrared (FT-IR) spectroscopy, we establish a rigorous framework that ensures absolute structural confidence.

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Structural Deconstruction & Causality

To elucidate a molecule accurately, one must first understand the electronic and steric forces governing its analytical behavior. The pyrazine ring is inherently electron-deficient due to the presence of two electronegative nitrogen atoms (N-1 and N-4). This electron withdrawal is further modulated by the substituents:

- The Bromine Atom (C-2): Exerts a strong inductive electron-withdrawing effect (-I) but a weak mesomeric electron-donating effect (+M). This heavy atom also introduces a highly diagnostic isotopic signature in mass spectrometry.
- The Cyclopentyloxy Group (C-6): The ether oxygen donates electron density into the pyrazine ring via resonance (+M effect), shielding the adjacent positions while simultaneously deshielding the aliphatic methine proton of the cyclopentyl ring.

These competing electronic effects create a highly asymmetric electron density map across the pyrazine core, which dictates the chemical shifts observed in NMR spectroscopy .

Self-Validating Analytical Workflows

A robust structure elucidation protocol must be self-validating—meaning orthogonal analytical techniques must independently confirm the same structural features without contradiction.

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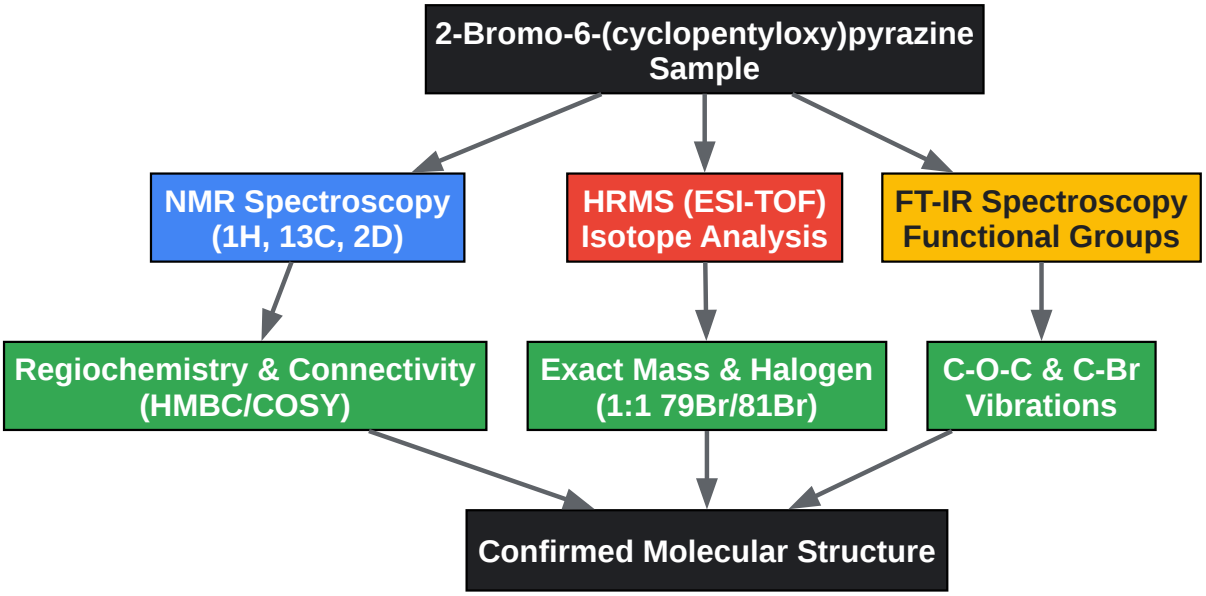

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Multi-modal analytical workflow for rigorous pyrazine structure elucidation.

High-Resolution Mass Spectrometry (HRMS) Protocol

Objective: Confirm the exact elemental composition and the presence of the halogen.

Causality: Bromine naturally occurs as two stable isotopes,

and

, in a nearly 1:1 ratio (50.69% and 49.31%). This astrophysical reality mandates that any mono-brominated compound will display a distinct doublet in its mass spectrum, separated by exactly 1.998 Da.

Step-by-Step Methodology:

- Sample Preparation: Dilute the analyte to 1 µg/mL in MS-grade Acetonitrile/Water (50:50 v/v) containing 0.1% formic acid to promote protonation

  .

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- Ionization: Inject 5 µL into an Electrospray Ionization (ESI) source operating in positive ion mode. Set the capillary voltage to 3.5 kV and desolvation temperature to 350 °C.
- Acquisition: Acquire data on a Time-of-Flight (TOF) analyzer over a mass range of m/z 100–1000. Use Leucine Enkephalin as a lock-mass for real-time exact mass calibration.
- Validation: The theoretical exact mass for

  is 243.0128. The spectrum must show peaks at m/z 243.0128 and 245.0108 in a ~1:1 intensity ratio .

Nuclear Magnetic Resonance (NMR) Protocol

Objective: Map the carbon-hydrogen framework and establish regiochemistry.

Step-by-Step Methodology:

- Sample Preparation: Dissolve 15.0 mg of the compound in 600 µL of deuterated chloroform (

  , 99.8% D) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal reference. Filter through a 0.2 µm PTFE syringe filter into a 5 mm NMR tube to eliminate paramagnetic particulate interference.
- Instrument Tuning: Insert the sample into a 600 MHz NMR spectrometer equipped with a cryoprobe. Perform automated tuning and matching (ATM) for

  and

  nuclei. Lock the magnetic field to the deuterium resonance of

  .
- 1D

  Acquisition: Execute a standard 30° pulse sequence. Set the spectral width to 12 ppm, relaxation delay (D1) to 2.0 seconds, and acquire 16 transients to ensure a high signal-to-noise ratio.
- 2D HMBC Acquisition: Utilize a gradient-selected HMBC (Heteronuclear Multiple Bond Correlation) sequence. Optimize the long-range coupling constant (

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) to 8 Hz to capture 2-bond and 3-bond carbon-proton interactions.

Data Presentation and Interpretation

NMR Analysis

The pyrazine ring protons (H-3 and H-5) are chemically non-equivalent and highly deshielded. Because they are meta to each other across the pyrazine ring, they will couple to one another with a small coupling constant (

) . The cyclopentyl methine proton (H-1') is shifted downfield due to the adjacent ether oxygen.

Table 1: Summarized

NMR Data (600 MHz,

)

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Position	Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)	Assignment
H-3	8.25	Doublet (d)	1H	1.8	Pyrazine ring proton adjacent to Br
H-5	8.05	Doublet (d)	1H	1.8	Pyrazine ring proton adjacent to O-Cyc
H-1'	5.35	Multiplet (m)	1H	-	Cyclopentyl methine (O-CH)
H-2', H-5'	1.95 - 1.80	Multiplet (m)	4H	-	Cyclopentyl methylene ( )
H-3', H-4'	1.75 - 1.60	Multiplet (m)	4H	-	Cyclopentyl methylene ( )

NMR Analysis

The carbon spectrum provides direct evidence of the pyrazine substitution pattern. The C-6 carbon attached to the oxygen is highly deshielded (~158 ppm), while the C-2 carbon attached to the bromine is shielded relative to a standard aromatic carbon due to the heavy atom effect (~135 ppm) .

Table 2: Summarized

NMR Data (150 MHz,

)

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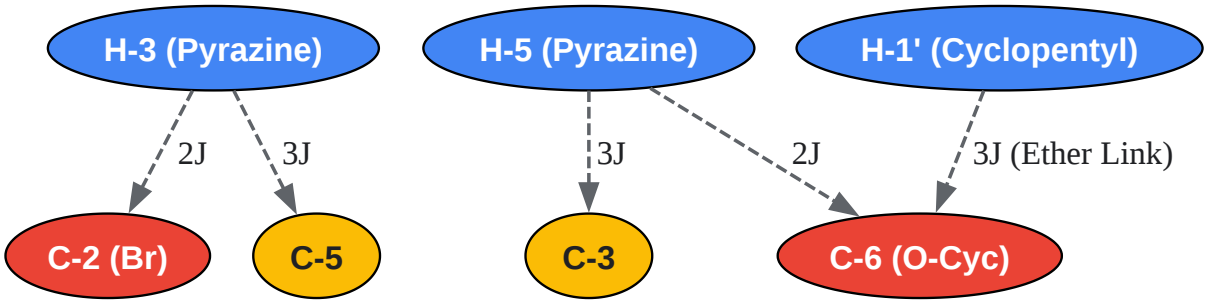
Position	Chemical Shift (δ, ppm)	Carbon Type	Assignment
C-6	158.2	Quaternary (C)	Pyrazine carbon attached to Oxygen
C-3	142.5	Methine (CH)	Pyrazine ring carbon
C-5	138.1	Methine (CH)	Pyrazine ring carbon
C-2	135.4	Quaternary (C)	Pyrazine carbon attached to Bromine
C-1'	80.5	Methine (CH)	Cyclopentyl carbon (O-CH)
C-2', C-5'	32.8	Methylene ( )	Cyclopentyl ring carbons
C-3', C-4'	24.1	Methylene ( )	Cyclopentyl ring carbons

Regiochemical Proof via 2D HMBC

The most critical phase of the elucidation is proving that the bromine is at C-2 and the cyclopentyloxy group is at C-6, rather than a 2,5-substitution pattern. This is achieved using HMBC, which maps 3-bond (

) interactions.



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Key HMBC (Heteronuclear Multiple Bond Correlation) interactions confirming regiochemistry.

Causality of the HMBC Network: The cyclopentyl methine proton (H-1' at 5.35 ppm) shows a strong

correlation to the quaternary carbon at 158.2 ppm, definitively assigning this as C-6. Consequently, the pyrazine proton that shows a

correlation to C-6 must be H-5. The remaining pyrazine proton is H-3, which shows a

correlation to the brominated carbon (C-2 at 135.4 ppm). This interlocking web of correlations mathematically eliminates any alternative regioisomers.

Conclusion

The structure elucidation of **2-bromo-6-(cyclopentyloxy)pyrazine** requires a synergistic approach. The exact mass and 1:1 isotopic doublet from HRMS confirm the

molecular formula. The

NMR spectrum confirms the presence of two meta-coupled pyrazine protons and the intact cyclopentyl ring. Finally, the

and HMBC NMR data provide the definitive spatial connectivity, proving the 2,6-substitution pattern over other possibilities. This self-validating analytical matrix ensures absolute confidence for downstream synthetic or pharmacological applications.

References

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